

handling 2,6-Dimethylquinoline solid

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Compound Focus: 2,6-Dimethylquinoline

CAS No.: 877-43-0

Cat. No.: S578971

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Basic Compound Information

- **CAS Number:** 877-43-0
- **Molecular Formula:** C₁₁H₁₁N
- **Molecular Weight:** 157.21 - 157.22 g/mol [1] [2] [3]
- **Appearance:** Light yellow to brown or almost white powder to crystal [1] [3] [4]
- **Purity Available:** >99.0% (GC) [3]

The following table summarizes key physical properties of **2,6-Dimethylquinoline**:

| Property | Value | Reference |
|---------------------|---|-----------|
| Melting Point | 57 - 60 °C | [3] [4] |
| Boiling Point | 267 °C | [3] |
| Recommended Storage | Room temp., in cool/dark place (<15°C), under inert gas | [3] |
| Condition to Avoid | Air Sensitive | [3] |
| Calculated LogP | 2.83 - 3.044 | [5] [6] |

Safety Data and Handling Guidelines

Hazard Statements [3]

- **H315:** Causes skin irritation.
- **H319:** Causes serious eye irritation.
- **H402:** Harmful to aquatic life.

Precautionary Measures [3] [4]

- **Personal Protective Equipment (PPE):** Wear protective gloves, eye protection, and a face shield. Use a dust mask type N95 (US) and wash skin thoroughly after handling.
- **Environmental Precautions:** Avoid release to the environment.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.

Biological Activity & Experimental Use

2,6-Dimethylquinoline is a natural constituent from the roots of *Peucedanum praeruptorum* and is a known inhibitor of cytochrome P450 enzymes [1] [4]. This is particularly relevant for drug metabolism studies.

| Target Enzyme | IC50 Value | Biological Context |
|---------------|-------------|---|
| CYP1A2 | 3.3 μ M | Recombinant human enzyme; potent inhibition [1] |
| CYP2B6 | 480 μ M | Recombinant human enzyme; weaker inhibition [1] |

Frequently Asked Questions (FAQs)

Q1: How should I store 2,6-Dimethylquinoline, and what is its shelf life?

- **Storage:** It is recommended to store the solid at room temperature, but in a cool and dark place (ideally below 15°C). The container should be sealed and stored under an inert gas due to its air-sensitive nature [3].
- **Shelf Life:** When stored as a powder under recommended conditions, the shelf life is at least 2 years at 4°C and 3 years at -20°C [1].

Q2: How do I prepare a stock solution of 2,6-Dimethylquinoline?

- **Solubility:** It is soluble in DMSO at least up to 100 mg/mL (636.05 mM) [1].

- **Preparation:** Dissolve the solid in DMSO. The solution should be prepared fresh or aliquoted for storage. Note that hygroscopic DMSO can impact solubility, so use a newly opened container if possible [1].
- **Stock Solution Storage:**
 - **-80°C:** Store for up to 6 months.
 - **-20°C:** Store for up to 1 month.
 - Avoid repeated freeze-thaw cycles [1].

Q3: What are the critical physical properties I need to know for my experiment?

- The compound is a solid at 20°C with a melting point between 57-60°C [3] [4]. Its estimated boiling point is 267°C [3]. The vapor pressure at different temperatures can be calculated using the Antoine equation parameters available on the NIST WebBook [2].

Q4: What safety precautions are essential when handling this compound?

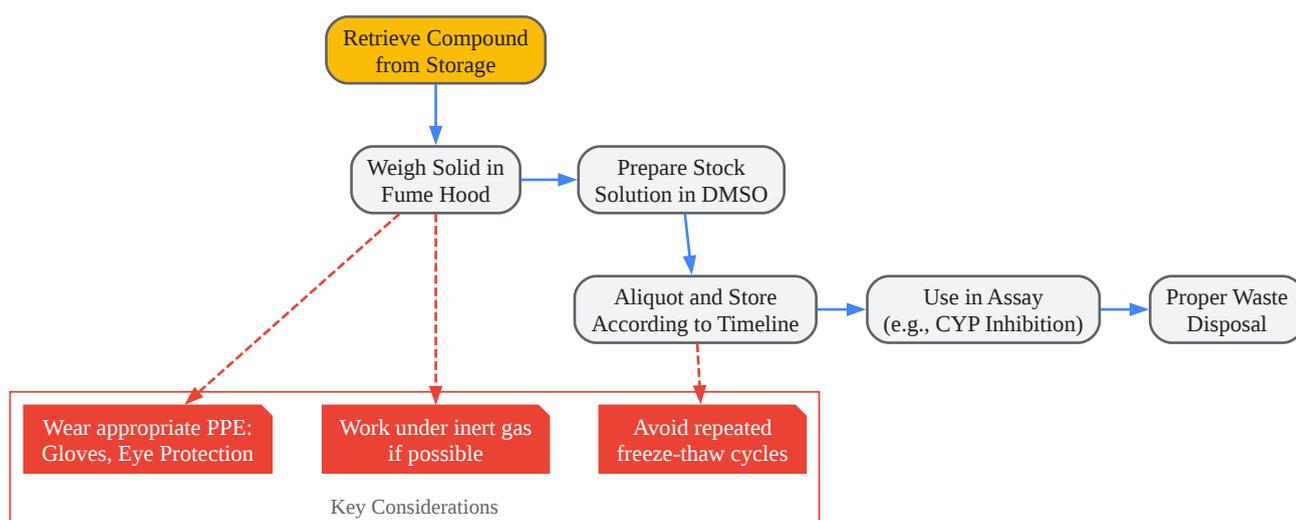
- Always refer to the Safety Data Sheet (SDS) before use. Minimum PPE should include gloves, safety glasses, and a lab coat. Due to the potential for dust formation, working in a fume hood is advised. The compound is harmful to aquatic life, so all waste should be collected and disposed of properly [3] [4].

Troubleshooting Common Issues

| Problem | Possible Cause | Solution |
|--|---|---|
| Compound appears discolored | Degradation due to exposure to air or light. | The compound can range from almost white to light yellow or brown. Store under inert gas in a dark place as recommended [1] [3]. |
| Low solubility in aqueous buffers | High LogP value indicates hydrophobicity. | First, create a concentrated stock solution in DMSO, then dilute into the aqueous buffer. For in vivo studies, use a vehicle like 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline [1] [6]. |
| Unexpected biological results | Off-target inhibition, especially at higher concentrations. | Be aware that while 2,6-Dimethylquinoline is a potent CYP1A2 inhibitor, it also inhibits CYP2B6 at much higher concentrations (IC50 480 µM). Use appropriate controls and concentration ranges [1]. |

Experimental Workflow Overview

The diagram below outlines a general workflow for handling and using **2,6-Dimethylquinoline** in an experimental setting.



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